

An In-depth Technical Guide to AF568 Alkyne for Fluorescence Microscopy

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Compound of Interest

Compound Name: AF568 alkyne, 5-isomer

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Introduction

AF568 alkyne is a fluorescent probe widely utilized in biological research for the visualization of a diverse range of biomolecules and cellular processes. As a member of the Alexa Fluor family of dyes, AF568 is a structural and functional analogue of Alexa Fluor 568, known for its exceptional brightness and photostability. This technical guide provides a comprehensive overview of AF568 alkyne, including its core properties, detailed experimental protocols, and applications in advanced fluorescence microscopy techniques.

AF568 alkyne is an orange-fluorescent dye that is readily detected in the ROX (Rhodamine X) or Texas Red channel of most fluorescence microscopes.^{[1][2][3]} Its alkyne functional group allows for its covalent attachment to azide-modified biomolecules via a highly efficient and specific bioorthogonal reaction known as copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry."^{[4][5]} This labeling strategy enables the precise and robust fluorescent tagging of proteins, nucleic acids, lipids, and glycans in both fixed and living cells.

Core Properties and Quantitative Data

The performance of a fluorophore is paramount in fluorescence microscopy. AF568 alkyne exhibits excellent photophysical properties, making it a reliable choice for demanding imaging applications.

Property	Value	Reference
Excitation Maximum (λ_{ex})	572 nm	[2][3]
Emission Maximum (λ_{em})	598 nm	[2][3]
Fluorescence Quantum Yield (Φ)	0.912	[1][2]
Molar Extinction Coefficient (ϵ)	$\sim 88,000 \text{ cm}^{-1}\text{M}^{-1}$	[6]
Molecular Weight	$\sim 731.39 \text{ g/mol}$	[6]
Recommended Laser Lines	561 nm, 568 nm	[6]
pH Sensitivity	Insensitive in the range of pH 4-10	[1][2]

Comparative Photostability

Photostability, the ability of a fluorophore to resist photobleaching upon exposure to excitation light, is a critical factor for quantitative and long-term imaging. While direct photostability data for AF568 alkyne is not readily available in comparative studies, its structural analogue, Alexa Fluor 568, has been shown to be significantly more photostable than traditional dyes like fluorescein isothiocyanate (FITC).

Fluorophore	Relative Photostability	Reference
Alexa Fluor 568	High	[2][3]
Fluorescein isothiocyanate (FITC)	Low	[2][3]

Experimental Protocols

The primary application of AF568 alkyne is in CuAAC-mediated labeling. The following are detailed protocols for labeling proteins in cell lysates and for metabolic labeling of glycoproteins in live cells.

Protocol 1: Labeling of Proteins in Cell Lysate with AF568 Alkyne

This protocol describes the general procedure for labeling azide-modified proteins in a cell lysate with AF568 alkyne.

Materials:

- Cell lysate containing azide-modified proteins (e.g., from metabolic labeling with an azide-containing amino acid analogue)
- AF568 alkyne
- Copper(II) sulfate (CuSO_4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris(benzyltriazolylmethyl)amine (TBTA) as a copper ligand
- Sodium ascorbate
- Phosphate-buffered saline (PBS), pH 7.4
- DMSO (for dissolving AF568 alkyne, if necessary)
- Protein precipitation solution (e.g., methanol/chloroform)

Procedure:

- Preparation of Stock Solutions:
 - AF568 alkyne: Prepare a 10 mM stock solution in DMSO or water.
 - Copper(II) sulfate: Prepare a 100 mM stock solution in water.
 - THPTA/TBTA: Prepare a 200 mM stock solution in water (THPTA) or DMSO/t-BuOH (TBTA).
 - Sodium ascorbate: Prepare a 100 mM stock solution in water immediately before use.

- Click Reaction:
 - In a microcentrifuge tube, combine the following in order:
 - Protein lysate (e.g., 50 μ L of 1-5 mg/mL)
 - PBS to a final volume of ~180 μ L
 - THPTA/TBTA solution (final concentration 1-5 mM)
 - Copper(II) sulfate solution (final concentration 0.1-1 mM)
 - AF568 alkyne stock solution (final concentration 10-100 μ M)
 - Vortex briefly to mix.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution (final concentration 1-5 mM).
 - Vortex the reaction mixture gently and incubate at room temperature for 30-60 minutes, protected from light.
- Protein Precipitation and Washing:
 - Precipitate the labeled proteins by adding 4 volumes of cold methanol, 1 volume of chloroform, and 3 volumes of water.
 - Vortex thoroughly and centrifuge at high speed to pellet the protein.
 - Carefully remove the supernatant and wash the protein pellet with cold methanol.
 - Resuspend the protein pellet in an appropriate buffer for downstream analysis (e.g., SDS-PAGE loading buffer).

Protocol 2: Metabolic Labeling and Imaging of Glycoproteins with AF568 Alkyne

This protocol outlines the metabolic incorporation of an azide-modified sugar into cellular glycoproteins, followed by fluorescent labeling with AF568 alkyne for imaging.

Materials:

- Cell culture medium
- Azide-modified sugar precursor (e.g., peracetylated N-azidoacetylgalactosamine, GalNAz)
- AF568 alkyne
- Fixative (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Click-iT® reaction cocktail components (or individual components as in Protocol 1)
- Nuclear counterstain (e.g., DAPI)
- Mounting medium

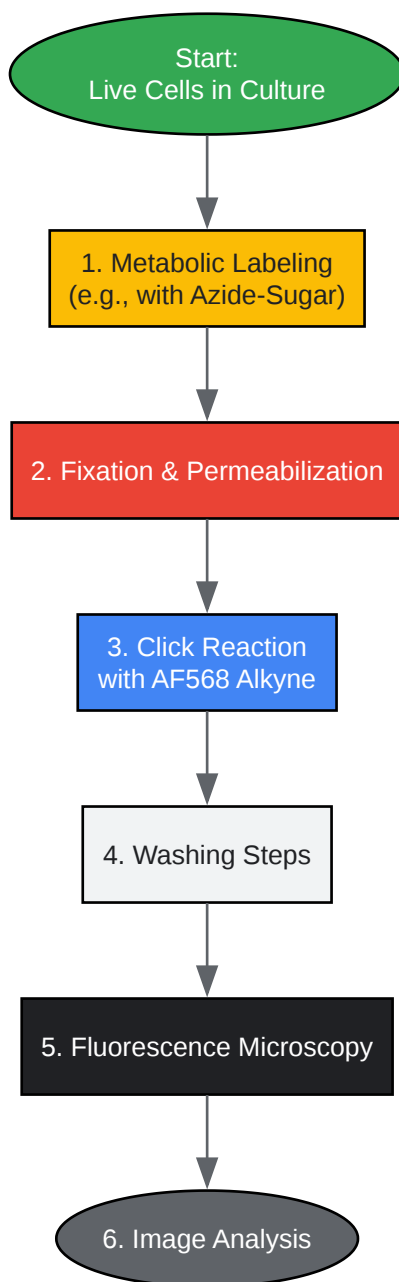
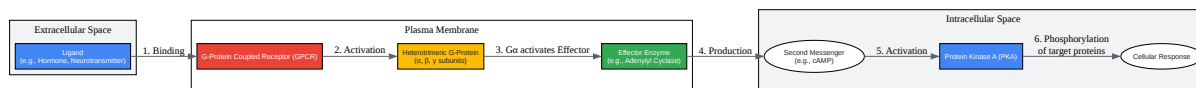
Procedure:

- Metabolic Labeling:
 - Culture cells to the desired confluency.
 - Add the azide-modified sugar precursor to the culture medium at an optimized concentration (typically 25-50 μ M) and incubate for 24-72 hours.
- Cell Fixation and Permeabilization:
 - Wash the cells with PBS.
 - Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
 - Wash the cells twice with PBS.

- Permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature.
- Wash the cells twice with PBS.
- Click Reaction and Imaging:
 - Prepare the click reaction cocktail as described in Protocol 1, using AF568 alkyne.
 - Incubate the cells with the click reaction cocktail for 30 minutes at room temperature, protected from light.
 - Wash the cells three times with PBS.
 - Counterstain the nuclei with DAPI, if desired.
 - Mount the coverslips with an appropriate mounting medium.
 - Image the cells using a fluorescence microscope with appropriate filter sets for AF568 and the nuclear stain.

Visualization of Signaling Pathways and Experimental Workflows

Diagrams generated using Graphviz (DOT language) can effectively illustrate complex biological processes and experimental procedures.



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References

- 1. cn.lumiprobe.com [cn.lumiprobe.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. dianabiotech.com [dianabiotech.com]
- 4. Super-resolution imaging of the neuronal cytoskeleton - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Glycan Labeling [sigmaaldrich.com]
- 6. vectorlabs.com [vectorlabs.com]
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